

# 3-Ethoxy-4-methoxybenzoic acid melting point and boiling point.

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## Compound of Interest

Compound Name: 3-Ethoxy-4-methoxybenzoic acid

Cat. No.: B1586650

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An In-Depth Technical Guide to the Physicochemical Properties of **3-Ethoxy-4-methoxybenzoic Acid**

## Abstract

**3-Ethoxy-4-methoxybenzoic acid** is a substituted benzoic acid derivative of significant interest in organic synthesis and medicinal chemistry. As a key building block, its physical properties, particularly its melting and boiling points, are critical for its purification, handling, and reaction control. This technical guide provides a comprehensive analysis of the melting point of **3-Ethoxy-4-methoxybenzoic acid**, discusses the challenges associated with determining its boiling point, and presents detailed, field-proven protocols for the experimental determination of these properties. The methodologies are explained with a focus on the underlying scientific principles to ensure procedural accuracy and data integrity, meeting the rigorous standards of researchers, scientists, and drug development professionals.

## Compound Identification and Structural Properties

**3-Ethoxy-4-methoxybenzoic acid** is a white to pale cream crystalline powder.<sup>[1]</sup> Its structure, characterized by an ethoxy and a methoxy group on the benzoic acid backbone, dictates its physical and chemical behavior.

Property	Value	Source(s)
IUPAC Name	3-ethoxy-4-methoxybenzoic acid	[2]
CAS Number	2651-55-0	[3][4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>	[2][3]
Molecular Weight	196.20 g/mol	[2]
Canonical SMILES	CCOC1=C(C=CC(=C1)C(=O)O)OC	[2]
InChIKey	DMSAIFTWQMXOBE-UHFFFAOYSA-N	[2][3]

## Thermal Properties: Melting and Boiling Points

The thermal transition points of a compound are fundamental parameters that inform its purity and stability.

### Melting Point

The melting point is a reliable indicator of purity for a crystalline solid. For **3-Ethoxy-4-methoxybenzoic acid**, the experimentally determined melting point range is a key specification.

Parameter	Value	Source(s)
Melting Point	161.0 - 168.0 °C	[1]

This relatively high melting point is attributed to the rigid aromatic ring and the potential for intermolecular hydrogen bonding via the carboxylic acid group, which requires significant thermal energy to disrupt the crystal lattice. The specified range, rather than a sharp point, is typical for commercial-grade chemicals and accounts for minor impurities.

### Boiling Point

A definitive boiling point for **3-Ethoxy-4-methoxybenzoic acid** at atmospheric pressure is not commonly reported in chemical literature. This is characteristic of many complex organic molecules, particularly aromatic carboxylic acids, which tend to have very high boiling points and may undergo decomposition or sublimation before boiling is observed. For comparison, the simpler related compound 4-methoxybenzoic acid (p-anisic acid) has a reported boiling point of 275-280 °C, often accompanied by sublimation.<sup>[5][6][7]</sup> It is reasonable to infer that **3-Ethoxy-4-methoxybenzoic acid** would exhibit similar behavior, with a high boiling point and a propensity for thermal degradation.

## Experimental Determination Protocols

To ensure trustworthy and reproducible data, the following protocols are provided. These methods include inherent checks and are based on standard principles of physical organic chemistry.

### Protocol: Melting Point Determination (Capillary Method)

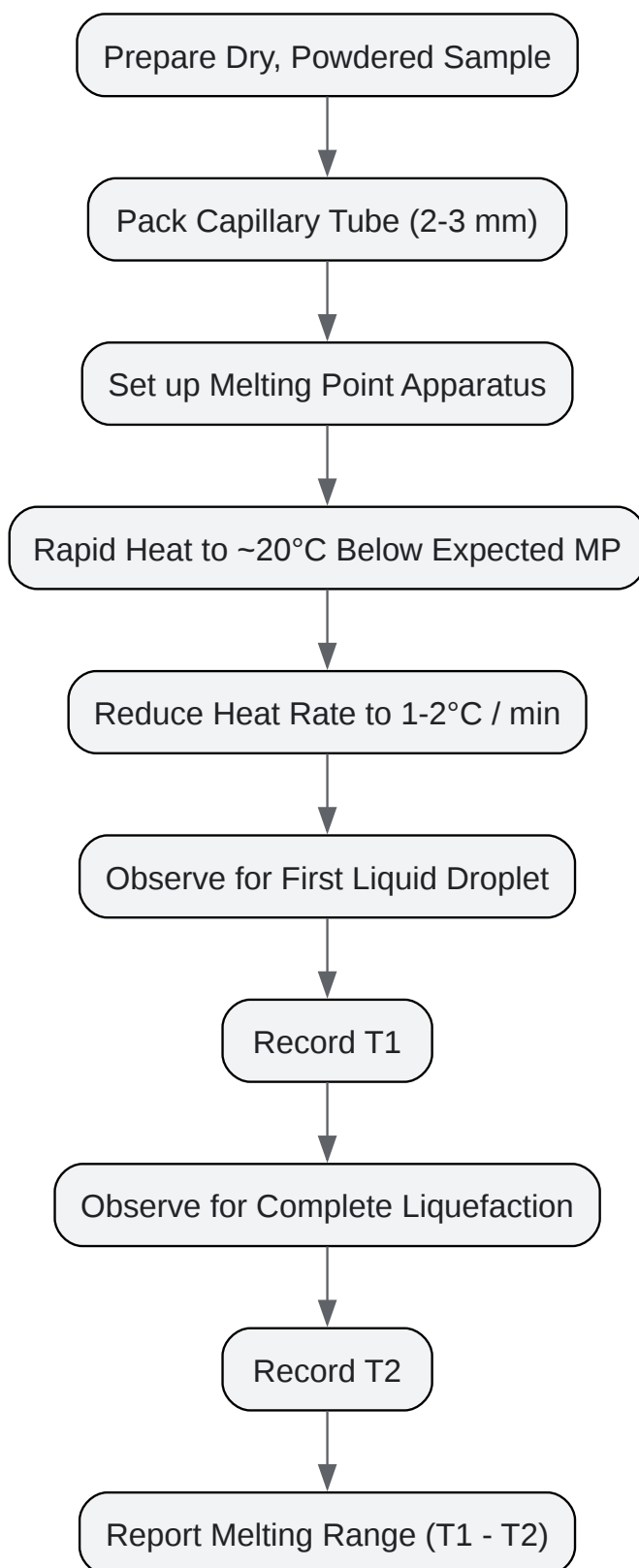
This method is the gold standard for determining the melting point of a solid crystalline sample. The causality behind this procedure is the controlled transfer of heat to a finely packed sample to observe the precise temperature range of the solid-to-liquid phase transition.

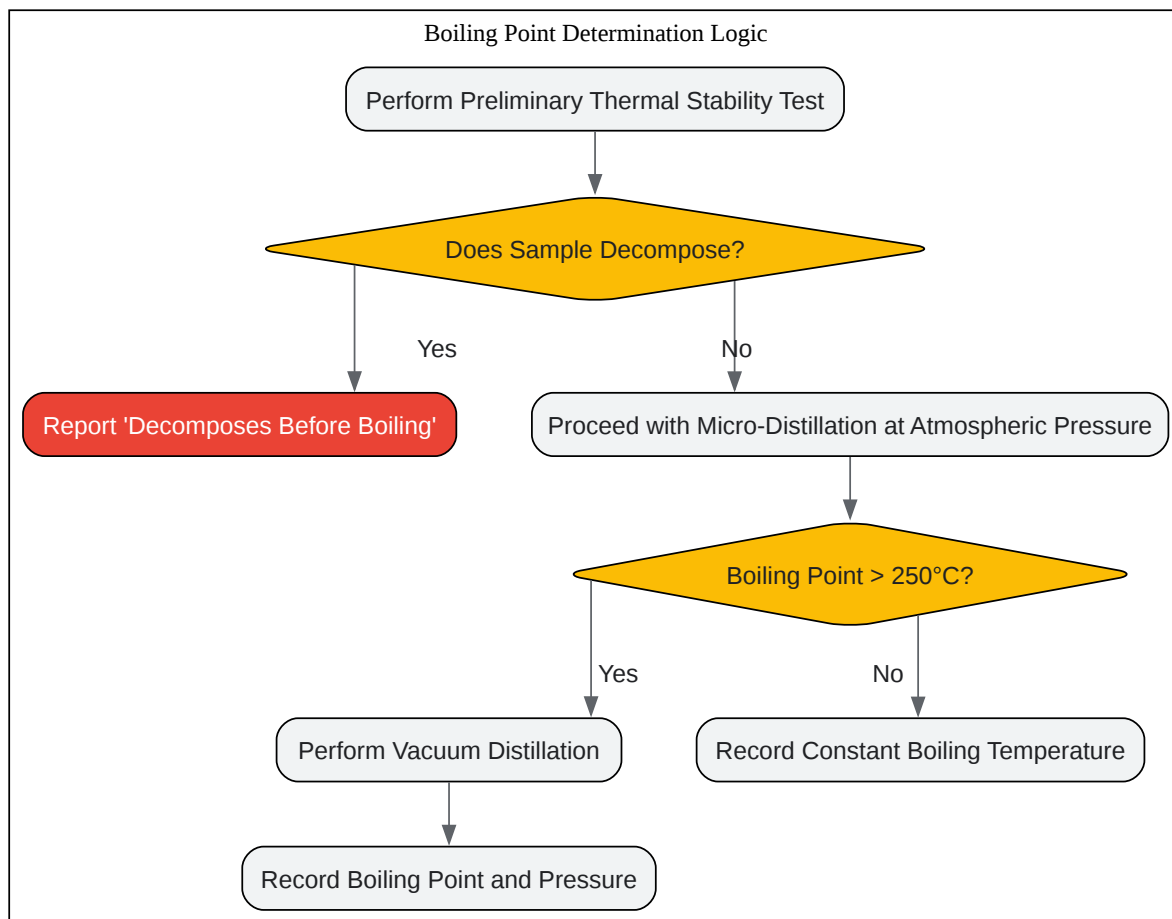
Methodology:

- Sample Preparation:
  - Ensure the **3-Ethoxy-4-methoxybenzoic acid** sample is completely dry and homogenous. If necessary, crush the crystals into a fine powder using a mortar and pestle. This ensures uniform heat transfer.
  - Tamp the open end of a capillary tube (sealed at one end) into the powder, forcing a small amount of sample into the tube.
  - Invert the tube and tap it gently on a hard surface to pack the powder tightly into the sealed end. A sample height of 2-3 mm is ideal for accurate observation.
- Apparatus Setup:

- Use a calibrated digital melting point apparatus or a traditional Thiele tube filled with a high-boiling, inert liquid (e.g., mineral oil or silicone oil).
- Attach the capillary tube to a calibrated thermometer, ensuring the sample is aligned with the thermometer bulb.
- Measurement:
  - Heat the apparatus rapidly to a temperature approximately 15-20 °C below the expected melting point (e.g., to ~145 °C).
  - Decrease the heating rate to 1-2 °C per minute. This slow rate is critical to maintain thermal equilibrium, ensuring the temperature of the sample and the thermometer are identical.
  - Record the temperature at which the first drop of liquid appears ( $T_1$ ).
  - Record the temperature at which the entire sample has melted into a clear liquid ( $T_2$ ).
  - The melting point is reported as the range  $T_1 - T_2$ .

#### Workflow for Melting Point Determination





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